

Identity Verification of 6-Azauridine Triphosphate (Ammonium Salt) by NMR: A Comparative Guide

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Compound of Interest

Compound Name: 6-Azauridine triphosphate
(ammonium)
Cat. No.: B10857473

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Executive Summary & Strategic Rationale

In the development of antiviral therapeutics and RNA polymerase inhibitors, 6-Azauridine-5'-triphosphate (6-Aza-UTP) serves as a critical nucleotide analog.^[1] Its structural similarity to UTP allows it to incorporate into RNA, yet the substitution of the C6 carbon with a nitrogen atom alters base stacking and hydrogen bonding properties.

Verifying the identity of this compound requires more than just mass confirmation. While HPLC ensures purity and MS confirms mass, Nuclear Magnetic Resonance (NMR) is the only technique that simultaneously validates the regio-chemistry of the base modification (6-aza substitution) and the stoichiometry of the ammonium counterion.

This guide provides a self-validating NMR protocol to distinguish 6-Aza-UTP from its natural analog (UTP) and quantify the ammonium salt form, a critical parameter for maintaining pH stability in enzymatic assays.^[1]

Analytical Landscape: Why NMR?

While HPLC and MS are standard for purity, they lack the structural resolution to definitively prove the "6-aza" modification without complex fragmentation analysis.

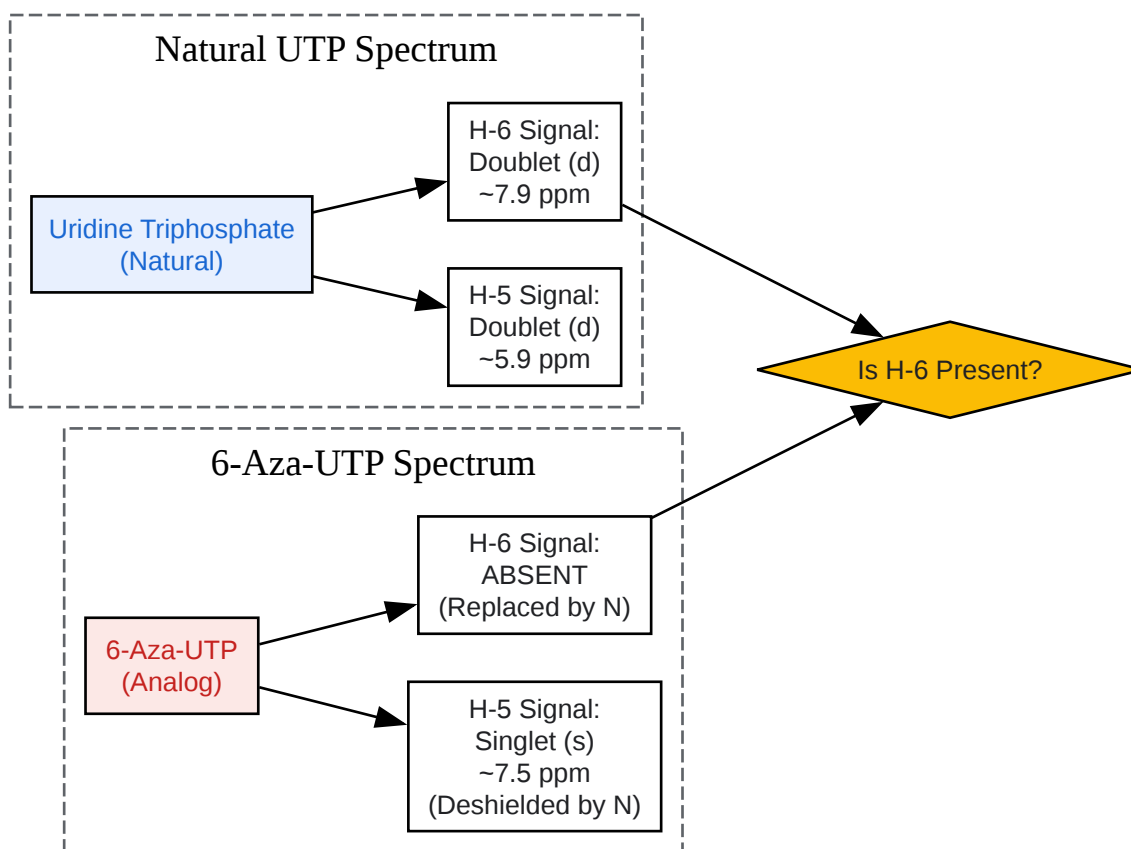
Feature	NMR (1H, 31P)	HPLC-UV	LC-MS (ESI)
Primary Output	Structural connectivity & Salt Stoichiometry	Purity % & Retention Time	Molecular Mass (m/z)
Differentiation	Definitive: Distinguishes C-H vs N substitution via coupling patterns. [1]	Weak: Relies on retention time shifts; prone to co-elution.	Moderate: Mass difference is only +1 Da (C vs N); requires high-res MS.
Counterion ID	High: Can quantify NH_4^+ vs Na^+ directly.	None: Invisible to UV.	Low: Salts often suppressed or washed away.
Sample Recovery	Yes (Non-destructive)	No	No

Structural Logic & Mechanism

The core verification logic rests on the atomic substitution at position 6 of the pyrimidine ring.

- Natural UTP: Contains protons at H-5 and H-6.[\[1\]](#) These couple to each other (Hz), appearing as two doublets.[\[1\]](#)
- 6-Aza-UTP: The Carbon at position 6 is replaced by Nitrogen. Consequently, H-6 is absent. The remaining H-5 proton has no neighbor to couple with, collapsing into a singlet.

Structural Comparison Diagram



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Caption: Logical flow for distinguishing UTP from 6-Aza-UTP based on proton connectivity.

Experimental Protocol

To fully characterize the ammonium salt, two experiments are recommended. Method A (D₂O) validates the nucleotide structure. Method B (DMSO-d₆) validates the ammonium counterion (which exchanges and becomes invisible in D₂O).[1]

Materials

- Compound: 6-Aza-UTP Ammonium Salt (~5-10 mg).[1]
- Solvent A: Deuterium Oxide (D₂O), 99.9% D.[1]
- Solvent B: DMSO-d₆, 99.9% D (for salt quantification).[1]

- Tube: 5mm NMR tube (high precision).

Method A: Structural Identity (D₂O)[1][2]

- Dissolve 5 mg of 6-Aza-UTP in 600 μ L D₂O.
- Acquire a standard ¹H NMR (16-64 scans) and ³¹P NMR (decoupled, 64-128 scans).[1]
- Note: In this solvent, the NH₄⁺ protons will exchange with D₂O and form HDO/ND₄⁺, becoming invisible. The H-5 base proton will be distinct.

Method B: Ammonium Salt Quantification (DMSO-d₆)[1][2]

- Dissolve 2-3 mg of sample in 600 μ L DMSO-d₆.
 - Tip: Nucleotides can be sparingly soluble in DMSO. Sonication may be required. If insoluble, use D₂O adjusted to pH 2.0 with DCl, which slows exchange enough to see the triplet.[1]
- Acquire ¹H NMR.[2][3]
- Look for the characteristic Ammonium Triplet (N coupling) at 7.0–7.3 ppm.

Data Analysis & Interpretation

¹H NMR (Proton) - The Fingerprint[1][2]

Proton	Chemical Shift (δ)	Multiplicity	Interpretation
H-5 (Base)	7.4 – 7.6 ppm	Singlet (s)	CRITICAL PROOF. Downfield shift (vs UTP ~5.[1]9) due to adjacent N. Lack of splitting confirms no H-6.
H-1' (Ribose)	5.8 – 6.0 ppm	Doublet (d)	Anomeric proton.[1] Confirms N-glycosidic bond integrity.
Ribose (2',3',4',5')	3.9 – 4.5 ppm	Multiplets	Ribose sugar backbone.[1]
NH ₄ ⁺ (Counterion)	7.0 – 7.3 ppm	Triplet (t)	Only visible in DMSO/Acid.[1] Integration vs H-5 determines salt stoichiometry (e.g., 1:3 ratio).[1]

31P NMR (Phosphorus) - The Triphosphate Chain[1][2]

Phosphorus	Shift (δ)	Pattern	Interpretation
γ -Phosphate	~ -5 to -10 ppm	Doublet (d)	Terminal phosphate. [1]
α -Phosphate	~ -10 to -12 ppm	Doublet (d)	Adjacent to ribose.[1]
β -Phosphate	~ -20 to -23 ppm	Triplet (t)	Central phosphate (coupled to α and γ). [1]

Self-Validation Check:

- Is H-5 a singlet? Yes = 6-Aza base confirmed.

- Is the H-6 doublet absent? Yes = 6-Aza base confirmed.
- Is the NH_4^+ triplet present (in DMSO)? Yes = Ammonium salt confirmed.
- Integration: Ratio of H-5 (1H) to H-1' (1H) should be 1:1. Ratio of NH_4^+ (4H per ion) to H-5 determines the salt molarity (typically 3-4 NH_4^+ per molecule).[1]

Troubleshooting

- Missing Ammonium Peak: If run in D_2O , this is expected. Re-run in DMSO-d_6 or acidified D_2O (pH < 2.5) to observe the cation.
- Broad H-5 Peak: The H-5 proton is adjacent to two quadrupolar nitrogens (N1, N6).[1] Some broadening is normal, but it should not be a doublet.
- Extra Peaks at 0-2 ppm: Common in ammonium salts prepared from TEAA buffers (Triethylammonium acetate).[1] Ensure the peak at ~7.1 ppm is the triplet of NH_4^+ and not labile impurities.

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